

CDD3505 stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CDD3505

Cat. No.: B1139368

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CDD3505 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **CDD3505**.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **CDD3505**?

For long-term storage, it is recommended to store the solid form of **CDD3505** at -20°C, which should maintain its stability for up to 3 years. For shorter periods, storage at 4°C is viable for up to 2 years.^[1]

Q2: What are the recommended storage conditions for **CDD3505** once it is dissolved in a solvent?

Once dissolved, it is crucial to aliquot the solution and store it at -80°C or -20°C to minimize degradation from repeated freeze-thaw cycles.^[1] At -80°C, the solution is stable for up to 2 years, while at -20°C, it is stable for up to 1 year.^[1]

Q3: I'm having trouble dissolving **CDD3505** in DMSO. What could be the issue?

Difficulty in dissolving **CDD3505** can often be attributed to the quality of the DMSO used. DMSO is hygroscopic, meaning it readily absorbs moisture from the air.^{[1][2]} This absorbed water can significantly reduce the solubility of **CDD3505**. Always use fresh, anhydrous DMSO

from a newly opened container.[1][2] Applying ultrasonic treatment can also aid in dissolution.
[1]

Q4: What is the maximum solubility of **CDD3505** in DMSO?

Reported solubility in DMSO varies. One supplier indicates a solubility of 14.29 mg/mL (40.21 mM), achievable with sonication.[1] Another suggests a solubility of 2 mg/mL (5.62 mM).[2] This variability may be due to differences in the purity of the compound, the quality of the DMSO, and the dissolution method. It is recommended to start with a lower concentration and use sonication to achieve higher concentrations if needed.

Q5: How is **CDD3505** shipped, and should I be concerned about its stability during transit?

CDD3505 is typically shipped at room temperature for deliveries within the continental US.[1] This practice suggests that the compound is stable for short periods at ambient temperatures. However, upon receipt, it is imperative to transfer it to the recommended storage conditions for long-term stability.

Data Summary

Storage and Stability Conditions

Form	Storage Temperature	Duration of Stability	Source
Powder	-20°C	3 years	[1]
4°C	2 years	[1]	
In Solvent	-80°C	2 years	[1]
-20°C	1 year	[1]	

Solubility

Solvent	Concentration	Notes	Source
DMSO	14.29 mg/mL (40.21 mM)	Requires ultrasonic treatment.[1]	[1]
DMSO	2 mg/mL (5.62 mM)	[2]	

Experimental Protocols & Workflows

Protocol: Preparation of CDD3505 Stock Solution

This protocol outlines the steps for preparing a stock solution of **CDD3505** in DMSO, a common solvent for this compound.

Materials:

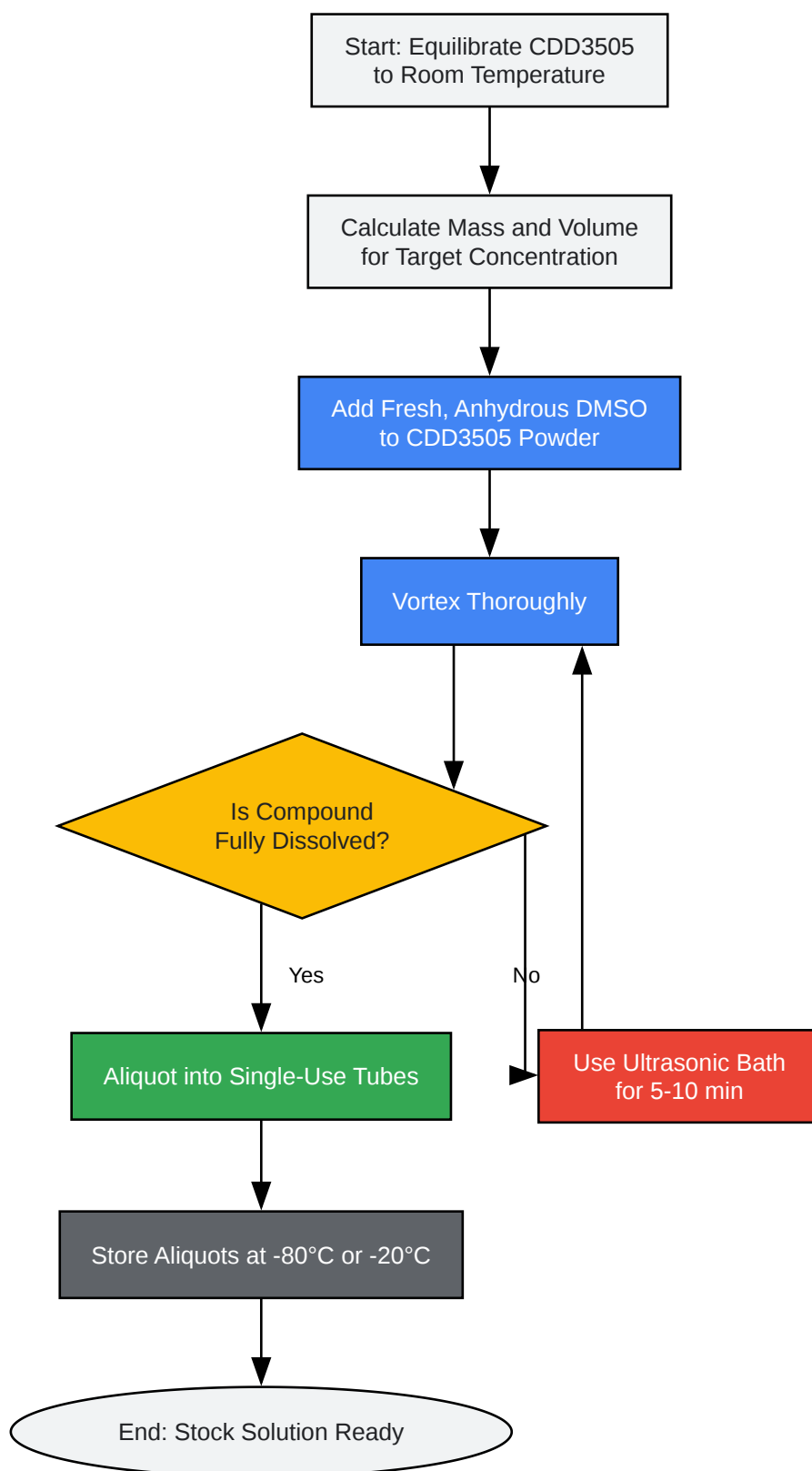
- **CDD3505** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Sterile, conical-bottom tubes
- Vortex mixer
- Ultrasonic bath (optional, but recommended)
- Pipettes and sterile filter tips

Procedure:

- **Equilibration:** Allow the vial of **CDD3505** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Calculation:** Determine the required mass of **CDD3505** and volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
- **Dissolution:** Add the calculated volume of fresh, anhydrous DMSO to the vial containing the **CDD3505** powder.
- **Mixing:** Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution.
- **Sonication (Optional):** If the compound does not fully dissolve, place the vial in an ultrasonic bath for 5-10 minutes. Monitor the solution to ensure it becomes clear.
- **Aliquoting:** Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile tubes. This is critical to avoid repeated freeze-thaw cycles.

- Storage: Immediately store the aliquots at -80°C for long-term storage (up to 2 years) or -20°C for shorter-term storage (up to 1 year).[\[1\]](#)

Workflow for Stock Solution Preparation

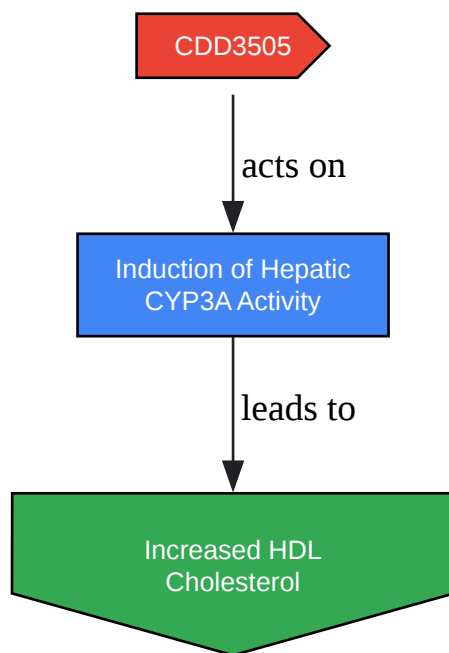


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Caption: Workflow for preparing **CDD3505** stock solution.

Signaling Pathway

CDD3505 is known to be an inducer of hepatic cytochrome P450 3A (CYP3A) activity, which plays a role in elevating high-density lipoprotein (HDL) cholesterol.[2]



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Caption: Simplified signaling pathway of **CDD3505**.

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References

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- To cite this document: BenchChem. [CDD3505 stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1139368#cdd3505-stability-and-storage-conditions\]](https://www.benchchem.com/product/b1139368#cdd3505-stability-and-storage-conditions)

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